Application Notes and Protocols for Diversol Bx on Stainless Steel Surfaces

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Compound of Interest

Compound Name:	*Diversol Bx*
CAS No.:	*124860-94-2*
Cat. No.:	*B1168746*

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This document provides detailed application notes and protocols for the use of **Diversol Bx**, a powder detergent and disinfectant, on stainless steel surfaces. The recommended contact times are critical for achieving effective cleaning and sanitization while maintaining the integrity of the stainless steel equipment.

Product Overview

Diversol Bx (marketed as Deosan **Diversol BX** II and Suma® Diversol® BX/A Sanitizing Cleaner) is a chlorinated, alkaline powder detergent and sanitizer.[1][2] It is formulated for the manual cleaning and disinfection of food and beverage contact surfaces, including those made of stainless steel.[1] When used as directed, it effectively removes organic soils, such as milk fats, and promotes a clean, shiny surface on stainless steel.[1]

Key Properties:

- Form: Free-flowing powder[1]

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- pH (Use Dilution): Approximately 12.0[2]
- Scent: Chlorine[2]
- Solubility: Complete in water[2]

Recommended Contact Times on Stainless Steel

The optimal contact time for **Diversol Bx** on stainless steel surfaces varies depending on the application and the desired outcome (i.e., cleaning vs. sanitizing). The following table summarizes the recommended contact times based on manufacturer guidelines.

Application	Product Concentration	Recommended Contact Time	Post-Application Rinse
Manual Cleaning of Tanks and Equipment (Paste Method)	Create a paste by mixing Diversol Bx with a small amount of water.[1]	At least 5 minutes[1]	Thorough rinse with potable water.[1]
General Equipment Cleaning (Solution Method)	4g of Diversol Bx per liter of warm water.[1]	5 to 10 minutes[2]	Thorough rinse with potable water.[2]
Soaking of Utensils and Small Parts	2.5 oz of Diversol Bx per gallon of water.	At least 30 minutes[2]	Thorough rinse with potable water.
Sanitizing Hard, Non-Porous Surfaces	3g of Diversol Bx per liter of water.[2]	Not specified; applied in final rinse.	No final rinse required in dairy and milk processing plants.[2]

Experimental Protocols

3.1. Protocol for Manual Paste Cleaning of Stainless Steel Surfaces

This protocol is suitable for heavy-duty cleaning of stainless steel equipment such as tanks and vessels.

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- Pre-Rinse: Thoroughly rinse the stainless steel surface with cold potable water to remove gross residues.[1]
- Paste Preparation: While the surface is still wet, sprinkle **Diversol Bx** crystals directly onto the stainless steel.[1]
- Application: Use a clean, soft brush to work the powder into a paste, ensuring complete and even coverage of the entire surface.[1]
- Contact Time: Allow the paste to remain in contact with the surface for a minimum of 5 minutes.[1]
- Rinsing: Thoroughly rinse all surfaces with clean, cold potable water until all traces of the cleaning paste are removed.[1]
- Drying: Allow the equipment to air dry completely.[2]

3.2. Protocol for General Cleaning with a **Diversol Bx** Solution

This protocol is designed for routine cleaning of various stainless steel surfaces, including benchtops and equipment exteriors.

- Pre-Rinse: Remove any loose debris from the surface.
- Solution Preparation: Prepare a cleaning solution by dissolving 4 grams of **Diversol Bx** per liter of warm water.
- Application: Apply the solution to the stainless steel surface using a brush, cloth, or spray bottle.
- Contact Time: Allow the solution to remain on the surface for 5 to 10 minutes.[2]
- Agitation: For heavily soiled areas, use a soft-bristled brush to gently scrub the surface.
- Rinsing: Rinse the surface thoroughly with potable water.
- Drying: Wipe the surface dry with a clean, lint-free cloth or allow it to air dry.

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Material Compatibility and Safety

- Stainless Steel: When used as directed and followed by a thorough rinse, **Diversol Bx** is safe for use on modern stainless steel equipment.[1]
- Incompatible Materials: Do not use **Diversol Bx** on aluminum, soft metals, or galvanized surfaces.[1]
- Chemical Incompatibilities: Do not mix **Diversol Bx** with acids, as this will liberate toxic chlorine gas.[1][3] It should also not be mixed with ammonia or other chemicals.[3]
- Personal Protective Equipment (PPE): When handling the undiluted powder, it is recommended to wear chemical-splash goggles and chemical-resistant gloves.[3] For diluted solutions under normal use, no special PPE is typically required.[3]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[3]

Diagrams

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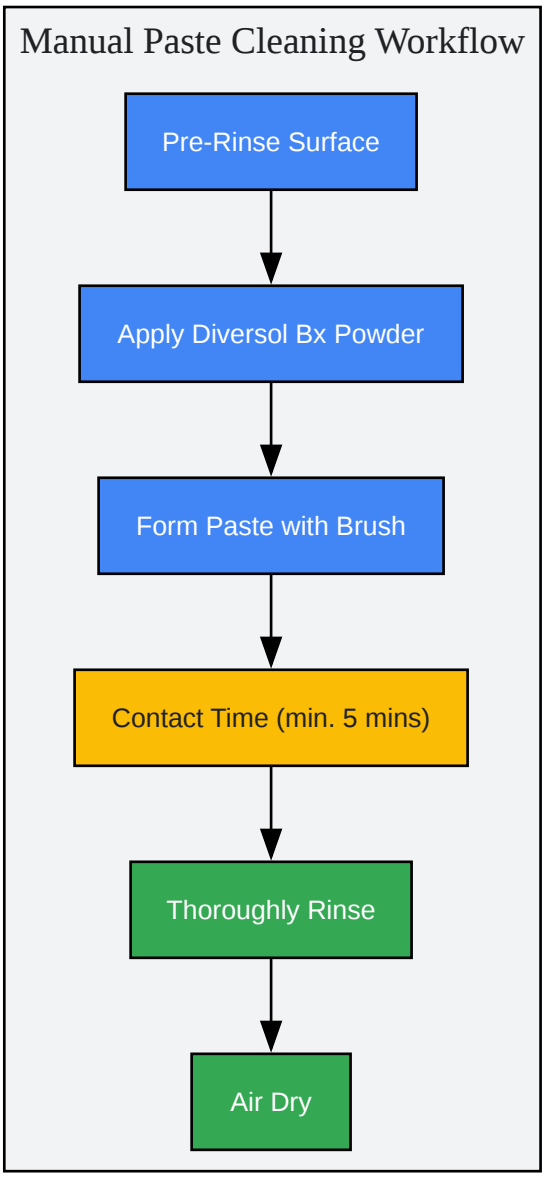

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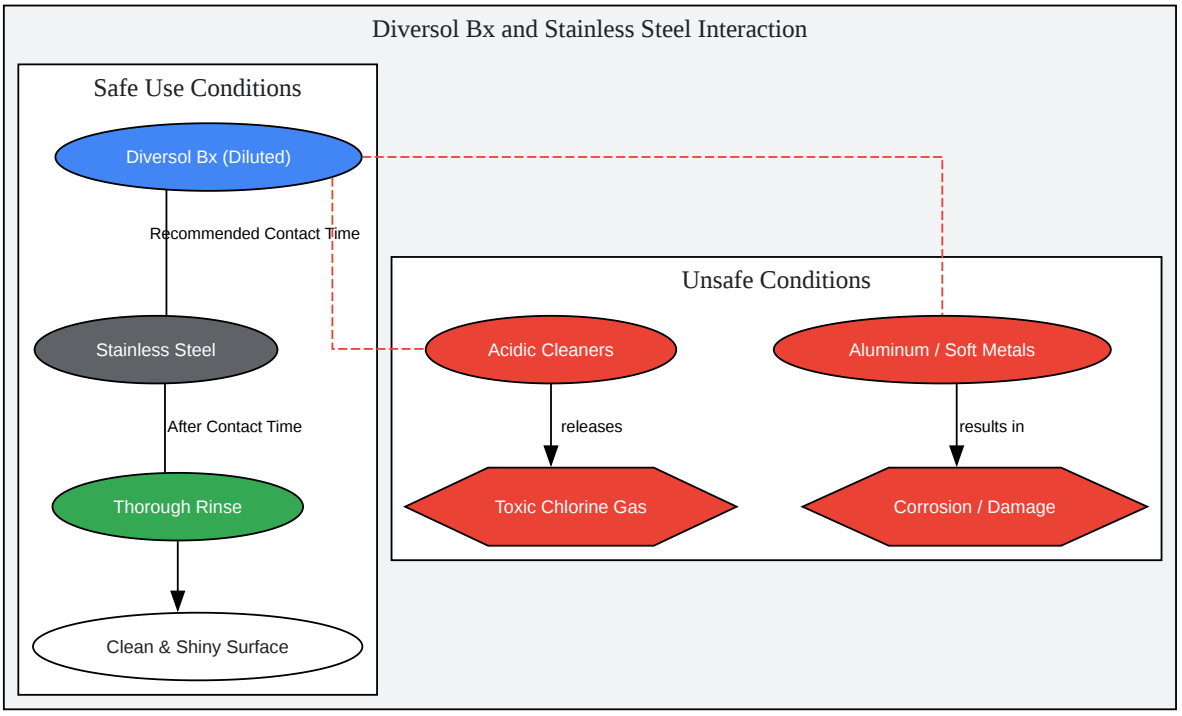

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